

# Technical Support Center: Optimizing Tena Briefs for Ambulatory Research Subjects

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## Compound of Interest

Compound Name: Tena

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This guide provides troubleshooting advice and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in ensuring the proper fit and leakage prevention of **Tena** briefs for mobile patients participating in clinical studies and other research settings.

## Troubleshooting Guide: Preventing Leakage in Mobile Patients

**Question:** What are the primary causes of **Tena** brief leakage in mobile patients?

**Answer:** Leakage in mobile individuals typically stems from a few common issues. These can be broadly categorized as improper fit, incorrect product selection, and application errors. Movement and changes in body position can exacerbate these problems, leading to gaps between the brief and the body.<sup>[1]</sup>

Key areas to investigate:

- **Sizing:** An incorrect size is a primary contributor to leakage. A brief that is too large will have gaps around the legs and waist, while one that is too small will not provide adequate coverage and may cause discomfort.<sup>[1][2]</sup>
- **Application Technique:** Even with the correct size, improper application can create channels for leakage. This includes securing the tabs incorrectly, not activating the leg cuffs, or incorrect positioning on the body.

- **Product Selection:** Different **Tena** briefs offer varying levels of absorbency and are designed for different body types and mobility levels.[3][4] Using a product with insufficient absorbency for the individual's needs will result in leakage.
- **Patient Movement:** Highly active patients may require a more secure and flexible product to maintain a consistent seal during movement.

Question: How can we ensure the correct **Tena** brief size for a research subject?

Answer: Accurate measurement is crucial for selecting the right size and preventing leaks.[2]

Protocol for Sizing:

- **Measurement:** Use a measuring tape to record the individual's waist and hip measurements. For accuracy, measurements should be taken over bare skin.[2]
- **Size Selection:** Refer to the **Tena** sizing chart. Use the larger of the two measurements (waist or hip) to determine the appropriate size.[4]
- **Fit Check:** A properly sized brief should fit snugly in the groin and be securely fastened. The tabs should not overlap, which would indicate the brief is too large.[2][4]

**Tena** Brief Sizing Chart (Example)

Size	Waist/Hip Measurement (inches)
Small	22" - 36"
Medium	34" - 47"
Large	48" - 59"
X-Large	60" - 64"

Note: This is an example table. Always refer to the specific sizing chart on the **Tena** product packaging.

Question: What is the correct application procedure for **Tena** briefs on a mobile patient?

Answer: Proper application is essential for creating a secure seal and preventing leakage, especially in active individuals.

Application Protocol for a Standing Patient:

- Preparation: Unfold the new brief and fold it lengthwise with the backsheet facing out. This helps to create a channel shape and activate the standing leak guards.[5]
- Positioning: Position the brief from front to back. Center the absorbent core between the legs. Ensure the wetness indicator is aligned with the spine.[5]
- Securing Bottom Tabs: Fasten the bottom tabs first, angling them upwards for a secure fit around the legs.[1] This helps to create a good seal in the groin area.
- Securing Top Tabs: Fasten the top tabs next, securing them horizontally or angled slightly downwards to ensure a snug fit around the waist.[1][6]
- Final Adjustments: Run your fingers along the inside of the leg openings to ensure the leak guards are not tucked in.[1] The brief should feel secure and comfortable for the patient.

## Frequently Asked Questions (FAQs)

Q1: The brief seems to fit well, but we are still experiencing leaks during patient activity. What should we do?

A1: If the size is correct, consider the following:

- Re-check Application: Ensure the leg cuffs are properly activated and the tabs are secured as per the protocol.
- Consider a Different Style: For highly active individuals, a product with more flexible side panels, like the **TENA** Stretch briefs, may provide a more secure fit during movement.[7]
- Increase Absorbency Level: If the leakage is due to the brief reaching its maximum capacity, a higher absorbency product is needed.[8]

Q2: Can using an additional pad inside the **Tena** brief help prevent leakage?

A2: While it may seem logical, adding an extra pad inside a brief can interfere with the brief's design and functionality. It can create gaps and disrupt the absorbent core, potentially leading to more significant leaks. It is generally recommended to use a single, appropriately sized and absorbent product.

Q3: How do we manage overnight leakage in mobile patients who may change position during sleep?

A3: Overnight leakage can be a challenge. Consider these strategies:

- **Overnight-Specific Products:** Use briefs designed for overnight use, which offer higher absorbency and a design that helps prevent leaks when lying down.[\[6\]](#)
- **Proper Positioning:** When applying the brief before sleep, pay special attention to the fit around the back and buttocks to prevent gapping.
- **Fluid Intake Management:** Advise patients to moderate fluid intake in the hours before sleep, if appropriate for the study protocol.[\[1\]](#)

## Experimental Protocols & Data

Experiment: Impact of Sizing on Leakage Volume in a Simulated Mobile Environment

Objective: To quantify the difference in leakage volume between correctly and incorrectly sized **Tena** briefs on a simulated mobile patient.

Methodology:

- An adult manikin is fitted with a **Tena** brief.
- The manikin is placed on an articulating platform that simulates walking and positional changes (e.g., sitting to standing).
- A saline solution is introduced into the brief at a controlled rate.
- Any fluid that leaks from the brief is collected and measured.

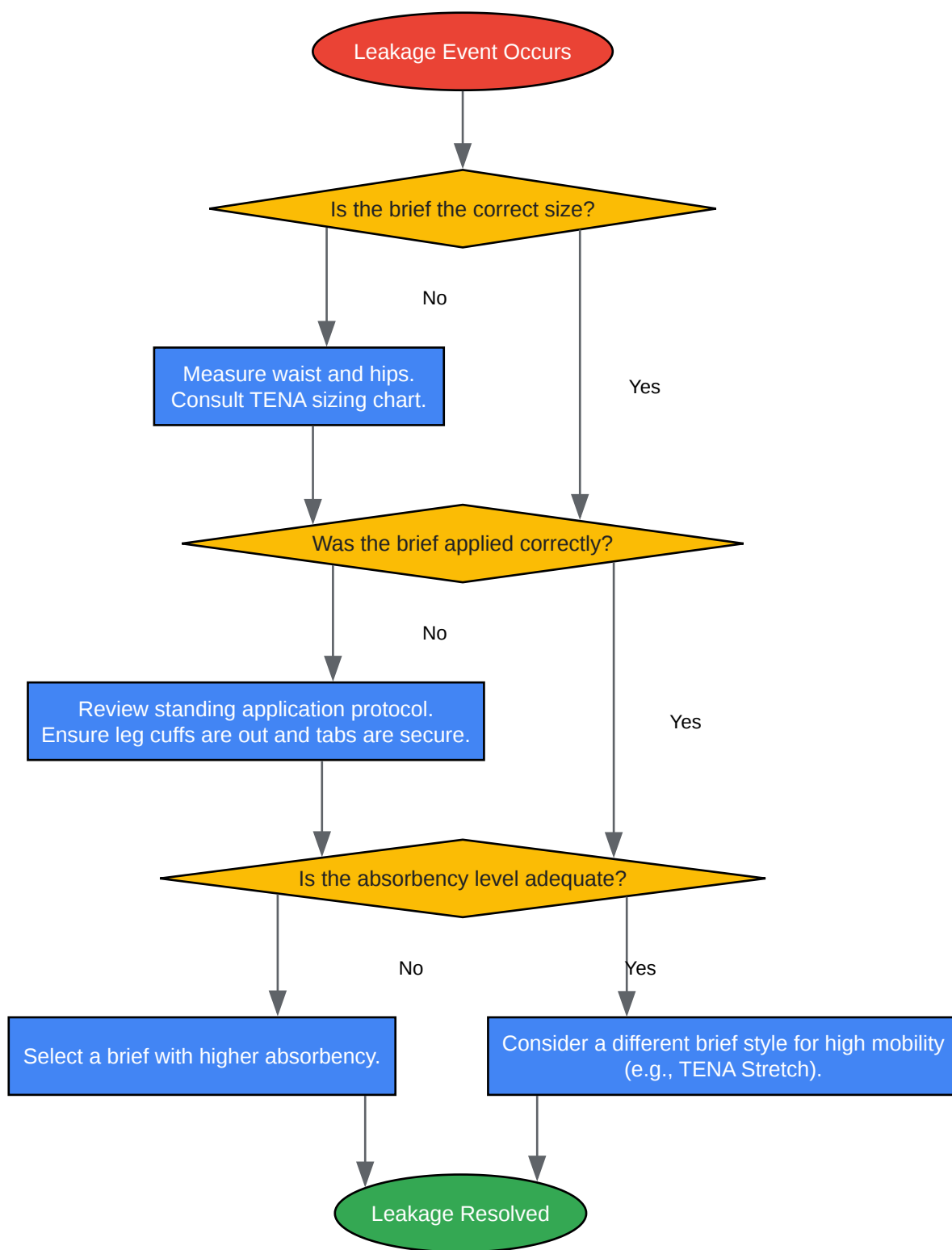
- The experiment is conducted with both the correctly sized brief and a brief that is one size too large.

Results:

Brief Size	Simulated Activity	Fluid Introduced (mL)	Leakage Volume (mL)	Leakage Prevention Efficacy
Correct Size	30 min walking simulation	500	15	97%
One Size Too Large	30 min walking simulation	500	150	70%

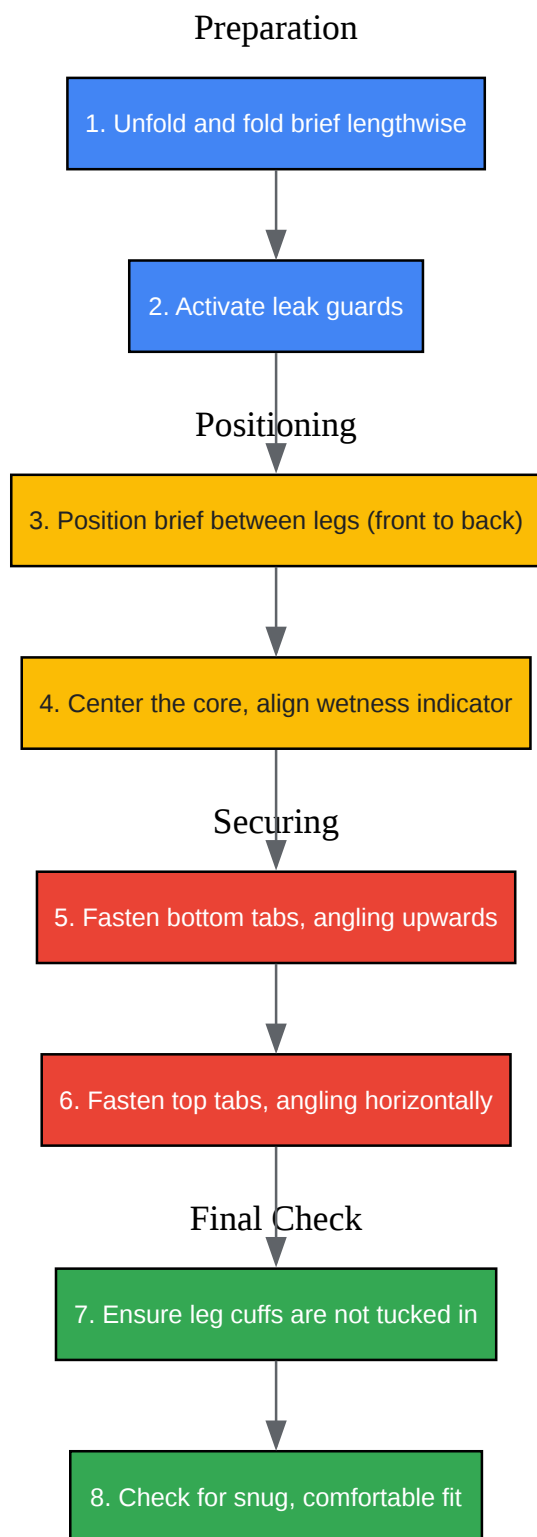
Conclusion: This data clearly demonstrates that proper sizing is a critical factor in preventing leakage. A brief that is too large can result in a significant increase in leakage volume under simulated mobile conditions.

## Visual Guides



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Caption: Troubleshooting workflow for addressing **Tena** brief leakage.



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Caption: Step-by-step brief application protocol for mobile patients.

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